

Technical Comparison: EDADH vs. PEAI for Perovskite Defect Passivation

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Compound of Interest

Compound Name: Ethylenediamine dihydrobromide

CAS No.: 624-59-9

Cat. No.: B1205270

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Executive Summary

In the landscape of perovskite interface engineering, PEAI and EDADH (EDAI) represent two distinct philosophies of passivation:

- PEAI (The Shield): A bulky monoammonium salt that forms a 2D perovskite capping layer. It excels at moisture resistance and increasing open-circuit voltage () via Type-I band alignment but can hinder charge extraction (loss) due to its insulating nature.
- EDADH (The Anchor): A short-chain diammonium salt that acts as a molecular cross-linker. It does not form a thick 2D barrier but instead chelates under-coordinated Pb defects and bridges grain boundaries. It excels at preserving short-circuit current (), reducing lattice strain, and immobilizing mobile ions for superior thermal stability.

Verdict: For maximum efficiency, recent high-impact literature suggests a synergistic approach—using EDADH to passivate bulk/surface defects followed by PEAI to seal the surface, or using EDADH to mitigate the transport losses induced by PEAI.

Mechanistic Analysis: Chemical Interaction & Surface Termination

The fundamental difference lies in how the cation interacts with the perovskite [PbI₂]_n octahedra.

PEAI: Steric Capping & 2D Phase Formation

- Structure: Large aromatic ring with a single ammonium group (R-NH₃⁺).
- Mechanism: The bulky cation cannot fit into the 3D perovskite lattice. Instead, it slices the 3D structure, forming a quasi-2D Ruddlesden-Popper phase (R_nMAPbI₃) on the surface.
- Effect: This 2D layer acts as a physical barrier against moisture (hydrophobicity) and suppresses electron-hole recombination. However, the organic spacers are electrically insulating, creating a barrier to charge transport if the layer is too thick.

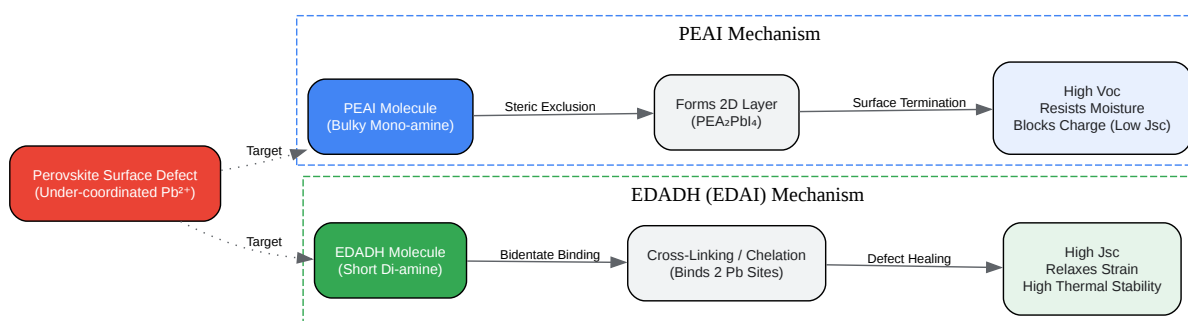
EDADH: Chelation & Cross-Linking

- Structure: Short alkyl chain with two ammonium groups (H₂N-CH₂-CH₂-NH₂).
- Mechanism: EDADH does not form a wide-gap 2D layer in the same way. Its two amine terminals can bind to two different defect sites simultaneously (chelating effect) or bridge two adjacent perovskite grains (cross-linking).
- Effect: This "molecular bridge" facilitates charge transfer between grains and effectively passivates iodine vacancies (I₂).

) and under-coordinated lead (

) without blocking carrier flow. It also relaxes the lattice strain caused by thermal expansion mismatch.

Visualization: Passivation Pathways



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Figure 1: Mechanistic difference between PEAI (Surface Capping) and EDADH (Defect Cross-linking).

Performance Comparison Data

The following data summarizes typical performance metrics observed in high-efficiency p-i-n and n-i-p devices when these passivators are applied as a post-treatment.

Metric	PEAI Passivation	EDADH (EDAI) Passivation	Synergistic (EDADH + PEAi)
Improvement	High (+50–80 mV)	Moderate (+30–50 mV)	Very High (+80–100 mV)
Impact	Negative (Often decreases due to insulating barrier)	Neutral/Positive (Preserves transport)	Maintained (EDADH mitigates PEAi blocking)
Fill Factor (FF)	Improved (78% 81%)	Improved (78% 82%)	Maximized (>84%)
PCE Boost	~23.5%	~24.0%	>25.0%
Moisture Stability	Excellent (Hydrophobic capping)	Moderate	High
Thermal Stability	Poor (PEA volatilizes/diffuses at >85°C)	Excellent (Cross-linking stabilizes lattice)	High
Hysteresis	Reduced	Eliminated	Eliminated

Key Insight: PEAi is often limited by the trade-off between

gain and

loss. EDADH breaks this trade-off by chemically passivating defects without adding a resistive series layer.

Experimental Protocols

Note: The following protocols are for a standard post-treatment on a triple-cation or FAPbI perovskite film.

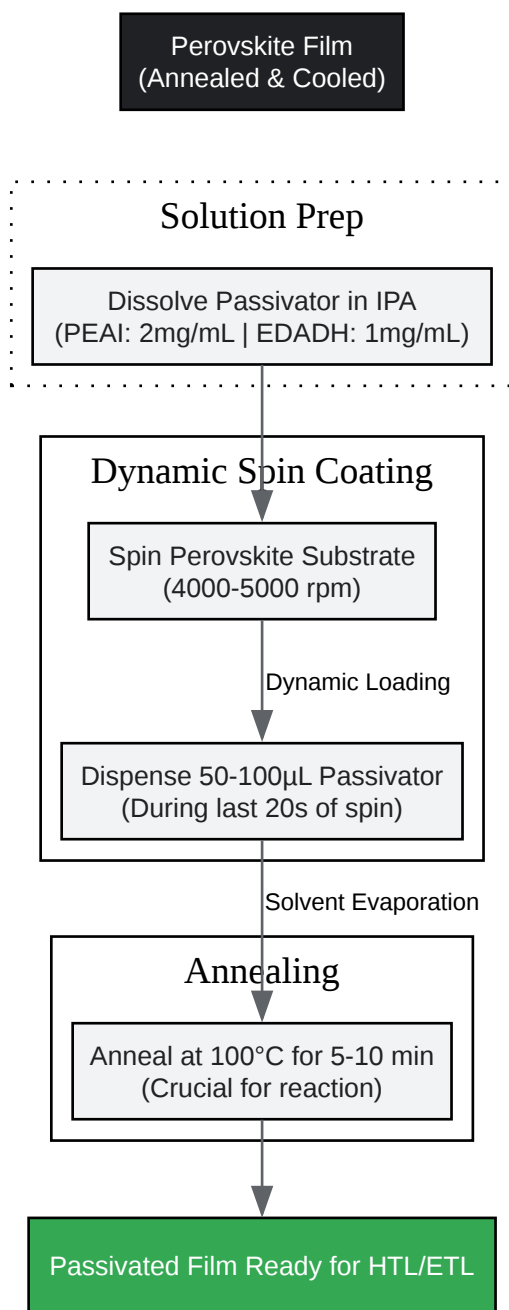
Reagents Preparation

- Solvent: Isopropanol (IPA) is standard. For EDADH, a small amount of DMF (dimethylformamide) may be needed if solubility is low, but pure IPA is preferred to avoid

damaging the perovskite.

- Concentration:
 - PEAI: 1–5 mg/mL (Higher concentrations form thicker 2D layers).
 - EDADH: 0.5–2 mg/mL (Lower concentrations are effective due to high reactivity).

Workflow Diagram



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Figure 2: Standard dynamic spin-coating post-treatment protocol.

Critical Protocol Nuances

- EDADH Solubility: If EDADH (EDAI)) does not dissolve fully in IPA, warm the solution to 60°C or add 5% DMF. Ensure it cools before application.^[1]
- Annealing:
 - PEAI: Do not over-anneal. PEAI is volatile.^[1] 100°C for 5 mins is sufficient.
 - EDADH: Can withstand higher temperatures.^[1] Annealing promotes the cation exchange and cross-linking into the grain boundaries.

Stability & Reliability Analysis

Thermal Stability (The EDADH Advantage)

Research indicates that PEAI-passivated devices suffer from ligand loss under thermal stress (85°C). The bulky PEA

cation has a weak Van der Waals interaction with the lattice.

- EDADH forms stronger hydrogen bonds and ionic interactions due to its diammonium nature. It acts as a "molecular lock," preventing the migration of Methylammonium (MA) or Formamidinium (FA) ions.
- Data Point: Devices passivated with EDADH (EDAI) often retain >90% of efficiency after 1000 hours at 85°C, whereas PEAI devices may degrade to <80% under similar conditions due to surface delamination.

Moisture Stability (The PEAI Advantage)

- PEAI: The phenyl ring is highly hydrophobic. It creates a "waterproof" skin on the perovskite.
- EDADH: Being a short-chain amine, it is less hydrophobic than PEAI.

- Solution: This is why the Bilayer Strategy (EDADH inner layer + PEAI outer layer) is currently the gold standard in literature—you get the thermal stability and defect curing of EDADH with the moisture shield of PEAI.

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